

Technical Deep Dive: The Origin, Mechanism, and Control of -Hydroxylopatadine

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Compound of Interest

Compound Name: *alpha-Hydroxylopatadine*

CAS No.: 1331822-32-2

Cat. No.: B1146763

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Executive Summary

-Hydroxylopatadine (identified as Olopatadine Related Compound A in USP monographs) represents a critical impurity in the manufacturing and stability profiling of Olopatadine Hydrochloride. Unlike the N-oxide or carbaldehyde degradants which arise primarily from oxidative or photolytic stress during storage,

-Hydroxylopatadine is predominantly a process-related impurity rooted in the quality of the starting material, Isoxepac.

This guide delineates the structural characterization, synthetic origin, and specific formation pathways of this impurity, providing a robust framework for its detection and control in high-performance liquid chromatography (HPLC) workflows.

Chemical Identity and Structural Basis[1][2]

The nomenclature "

-Hydroxy" refers to the substitution at the carbon atom alpha to the carboxylic acid function on the side chain. In Olopatadine, this position is benzylic, located at the C2 position of the dibenz[b,e]oxepin ring system.

Parameter	Technical Specification
Common Name	-Hydroxyolopatadine
Pharmacopeial Designation	Olopatadine Related Compound A (USP)
CAS Number	1628639-06-4 (Free Base) / 1331668-21-3 (HCl)
Chemical Name	(Z)-11-[3-(dimethylamino)propylidene]-6,11-dihydro- -hydroxy-dibenz[b,e]oxepin-2-acetic acid
Molecular Formula	
Molecular Weight	353.41 g/mol
Key Functional Alteration	Hydroxylation of the acetic acid methylene group ()

Discovery and Analytical Detection

Discovery Context

-Hydroxyolopatadine was initially isolated during the impurity profiling of Olopatadine drug substance. During reverse-phase HPLC (RP-HPLC) analysis, a persistent peak was observed that did not correlate with standard oxidative stress conditions (e.g., peroxide treatment), which typically yields the N-oxide (Impurity B).

Detection Protocol

The impurity is polar due to the additional hydroxyl group, often eluting earlier than the parent peak in reverse-phase systems.

- Methodology: RP-HPLC with UV detection (299 nm).
- Challenge: Differentiating the

-hydroxy impurity from the E-isomer and carbaldehyde derivatives requires precise gradient control.

- **Stability Profile:** Unlike the N-oxide, which grows significantly under thermal stress, -Hydroxyolopatadine is remarkably stable under heat and sterilization conditions (e.g., autoclaving), confirming its nature as a carryover impurity rather than a labile degradant.

Origin and Formation Mechanism[2]

The formation of

-Hydroxyolopatadine is a classic example of Parallel Synthetic Carryover. It does not spontaneously form from Olopatadine in significant quantities during storage; rather, it is synthesized alongside the active pharmaceutical ingredient (API) due to a contaminated starting material.

The Precursor: -Hydroxy Isoxepac

The synthesis of Olopatadine typically begins with Isoxepac (11-oxo-6,11-dihydrodibenzo[b,e]oxepin-2-acetic acid). If the Isoxepac starting material contains

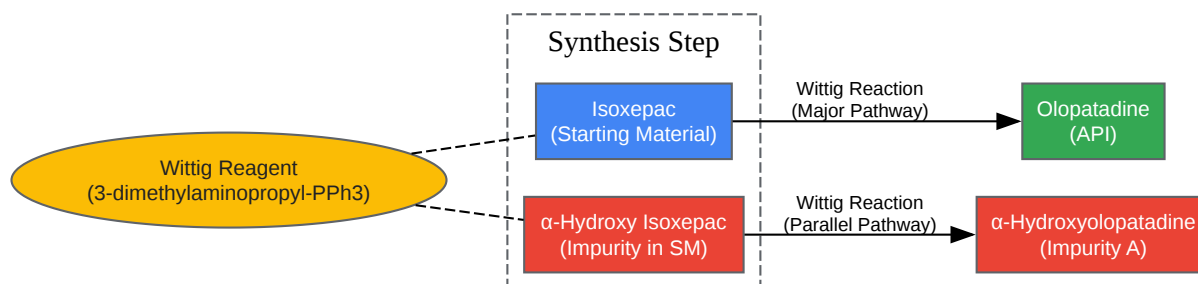
-hydroxy Isoxepac (formed via over-oxidation during Isoxepac synthesis), this impurity participates in the subsequent Wittig reaction.

The Mechanism[4]

- **Contamination:** The starting material, Isoxepac, contains trace amounts of -hydroxy Isoxepac.
- **Wittig Reaction:** Both Isoxepac and its -hydroxy impurity react with the Wittig reagent (3-dimethylaminopropyltriphenylphosphonium bromide).
- **Parallel Conversion:** The keto group at position 11 is converted to the dimethylaminopropylidene chain in both molecules.
- **Result:** The -hydroxy group on the acetic acid side chain remains intact, yielding -Hydroxyolopatadine.

Pathway Visualization

The following diagram illustrates the parallel reaction pathway that leads to the impurity.



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Caption: Parallel synthetic pathway showing how the impurity is carried over from the starting material (Isoxepac) through the Wittig reaction.

Synthesis and Control Strategy

To validate analytical methods, researchers must often synthesize the impurity intentionally.

Synthetic Logic for Reference Standards

A targeted synthesis of

-Hydroxyolopatadine involves:

- **Protection:** Protecting the hydroxyl group of -hydroxy Isoxepac (e.g., as a silyl ether or ester).
- **Wittig Olefination:** Reacting the protected intermediate with the phosphorus ylide.
- **Deprotection:** Removing the protecting group to yield the final -hydroxy impurity.

Control Measures

Since the impurity is "baked in" during synthesis, downstream purification is difficult due to structural similarity. Control must be exercised upstream:

- Specification Setting: Strict limits on
 - hydroxy Isoxepac in the Isoxepac starting material specification (typically <0.15%).
- Process Optimization: Optimizing the synthesis of Isoxepac to prevent benzylic oxidation of the acetic acid side chain.

References

- United States Pharmacopeia (USP). Olopatadine Hydrochloride Monograph: Related Compound A. [\[1\]](#) USP-NF.
 - Source:
- Daicel Pharma Standards.
 - Hydroxy Olopatadine Hydrochloride. [\[2\]](#)
 - Source:
- Google Patents.
 - Source:
- Bouchal, R., et al.
 - Source:
- PubChem. **Alpha-Hydroxyolopatadine** (Compound Summary).
 - Source:

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Sources

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- 2. Olopatadine Impurities Manufacturers & Suppliers - Daicel Pharma Standards [[daicelpharmastandards.com](https://www.daicelpharmastandards.com)]
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